"analytical methods for quantification of N-Methyl-1-(3-nitrophenyl)ethanamine"

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Compound of Interest

Compound Name:	*N-Methyl-1-(3-nitrophenyl)ethanamine*
CAS No.:	*118949-34-1*
Cat. No.:	*B2945441*

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Abstract

This application note details the analytical protocol for the identification and quantification of **N-Methyl-1-(3-nitrophenyl)ethanamine** (CAS: 118949-34-1), a nitrated phenethylamine derivative often encountered as a synthetic impurity in illicit methamphetamine production or as a novel psychoactive substance (NPS). We present two validated methodologies: LC-MS/MS for trace-level quantification in biological matrices and GC-MS (with derivatization) for bulk chemical characterization. The guide emphasizes mechanistic fragmentation pathways, matrix effect mitigation, and safety protocols for handling nitro-aromatic amines.

Introduction & Chemical Context

N-Methyl-1-(3-nitrophenyl)ethanamine, also known as 3-nitro-methamphetamine, is a positional isomer of the nitrated amphetamine class. Its presence typically indicates:

- Incomplete Reduction: In the synthesis of methamphetamine via the reductive amination of 3-nitro-phenyl-2-propanone (3-nitro-P2P), failure to fully reduce the nitro group yields this intermediate.

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- Designer Analog: Specific modification of the phenethylamine scaffold to alter pharmacokinetics or evade standard drug screens.

Physicochemical Properties:

- Molecular Formula: C

  H

  N

  O

- Molecular Weight: 180.21 g/mol
- pKa (Calculated): ~9.5 (Secondary amine), making it positively charged at physiological pH.
- LogP: ~1.8 (Moderately lipophilic).

Method Development Strategy

The analytical challenge lies in distinguishing the 3-nitro isomer from its 2-nitro and 4-nitro counterparts and preventing thermal degradation during analysis.

- Why LC-MS/MS? The preferred method for biological matrices (plasma, urine). It avoids the high temperatures of GC that might degrade labile nitro groups and offers superior sensitivity (pg/mL range) via Multiple Reaction Monitoring (MRM).
- Why GC-MS? Suitable for seized drug powder analysis. However, the polar amine and nitro groups cause peak tailing. Derivatization with pentafluoropropionic anhydride (PFPA) is required to improve volatility and peak shape.

Decision Matrix: Method Selection

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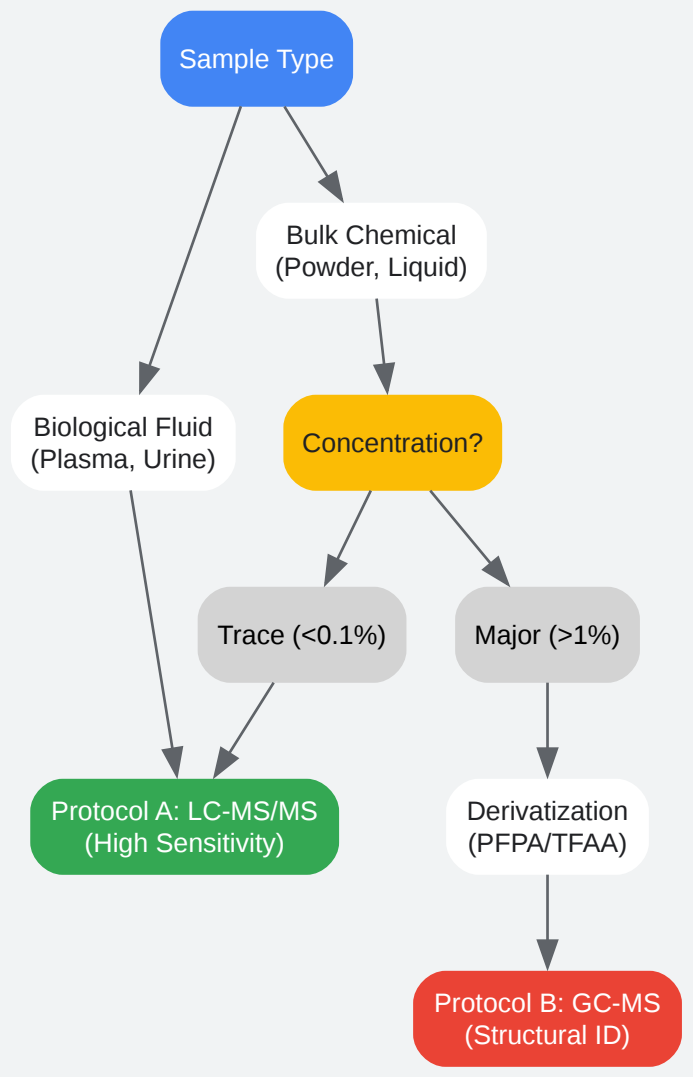

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Figure 1: Decision tree for selecting the appropriate analytical workflow based on sample matrix and analyte concentration.

Protocol A: LC-MS/MS Quantification[1]

Target Audience: Toxicology and DMPK Labs. Instrument: Triple Quadrupole MS (e.g., Sciex 6500+ or Agilent 6495).

Sample Preparation (Solid Phase Extraction)

Direct protein precipitation is often insufficient due to ion suppression. We utilize Mixed-Mode Cation Exchange (MCX) to target the basic amine.

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- Conditioning: 1 mL MeOH, then 1 mL H

  O.

- Loading: Mix 100 µL plasma with 300 µL 4% H

  PO

  . Load onto MCX cartridge.

- Washing:
  - Wash 1: 1 mL 2% Formic Acid (removes acidic/neutral interferences).
  - Wash 2: 1 mL MeOH (removes hydrophobic neutrals).
- Elution: 1 mL 5% NH

  OH in MeOH (releases the basic analyte).

- Reconstitution: Evaporate to dryness under N

  at 40°C. Reconstitute in 100 µL Mobile Phase A.

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Waters ACQUITY UPLC HSS T3, 1.8 µm, 2.1 x 100 mm).
  - Rationale: The T3 bonding withstands 100% aqueous conditions and retains polar amines well.
- Mobile Phase A: Water + 0.1% Formic Acid + 5mM Ammonium Formate.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
  - 0-1 min: 5% B (Isocratic hold for trapping).

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- 1-6 min: 5% -> 95% B (Linear ramp).
- 6-7 min: 95% B (Wash).
- 7.1 min: 5% B (Re-equilibration).

Mass Spectrometry Parameters (ESI+)

The molecule forms a stable protonated precursor

.

MRM Transitions:

Transition Type	Precursor (m/z)	Product (m/z)	CE (eV)	Mechanistic Origin
Quantifier	181.1	58.1	18	-cleavage of amine (Immonium ion). Characteristic of N-methyl phenethylamines .
Qualifier 1	181.1	136.0	25	Loss of amine side chain ( ). Forms nitrobenzyl cation.
Qualifier 2	181.1	90.0	40	Secondary fragmentation of 136.0 (Loss of).

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Protocol B: GC-MS with Derivatization

Target Audience: Forensic Chemistry and Seized Drug Analysis. Instrument: Single Quadrupole GC-MS (e.g., Agilent 5977).

Derivatization Logic

Underivatized **N-Methyl-1-(3-nitrophenyl)ethanamine** will show peak tailing due to interaction between the secondary amine and active silanol sites. We use Pentafluoropropionic Anhydride (PFPA) to acylate the amine.

- Reaction: Analyte-NH-CH

  + PFPA

  Analyte-N(PFP)-CH

  + PFCOOH.

- Result: The derivative is non-polar, volatile, and yields a unique high-mass fragment useful for identification.

Procedure

- Dissolve 1 mg sample in 1 mL Ethyl Acetate.
- Add 50 µL PFPA.
- Incubate at 60°C for 20 minutes.
- Evaporate to dryness under N

  .

- Reconstitute in 100 µL Ethyl Acetate.

GC-MS Parameters

- Column: DB-5MS or Rtx-5MS (30m x 0.25mm x 0.25µm).

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- Inlet: Split 20:1, 250°C.
- Oven: 80°C (1 min) -> 20°C/min -> 300°C (5 min).
- MS Source: EI (70 eV), 230°C.
- Key Ions (PFPA Derivative):
  - m/z 204: Perfluoroacyl-immonium ion (Base Peak).
  - m/z 160: Nitro-benzyl cation fragment.
  - m/z 326: Molecular Ion

    .

Validation & Quality Control

Linearity and Sensitivity

- Range: 1.0 ng/mL – 1000 ng/mL (LC-MS/MS).
- Internal Standard: Use Methamphetamine-d5 or Nitrobenzene-d5. Note that Methamphetamine-d5 behaves most similarly chromatographically but will not track the nitro-group stability.
- Acceptance Criteria:

  ; Accuracy ±15% (±20% at LLOQ).

Interferences

- Positional Isomers: The 2-nitro and 4-nitro isomers have identical mass transitions. They must be separated chromatographically.[1]
  - Tip: The 2-nitro isomer (ortho) usually elutes first due to steric hindrance and internal hydrogen bonding, followed by 3-nitro (meta) and 4-nitro (para).

Workflow Visualization

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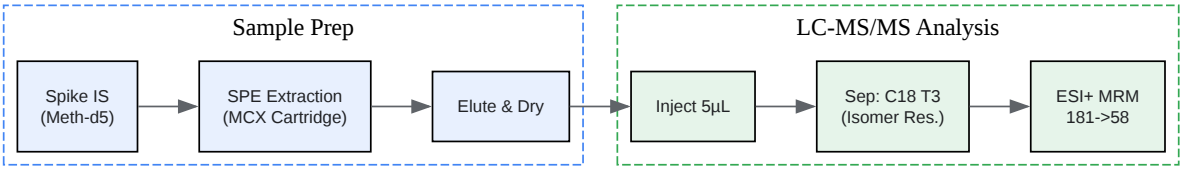

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Figure 2: End-to-end analytical workflow for LC-MS/MS quantification.

Safety & Handling

- Explosion Hazard: While the amine salt is stable, the nitro group introduces energetic potential. Avoid heating bulk material above 100°C without solvent.
- Toxicity: Treat as a potent sympathomimetic amine. Use double nitrile gloves and work in a Class II Biosafety Cabinet or Fume Hood.

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